

An In-depth Technical Guide to Ethyl 2-(2-oxopiperidin-4-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(2-oxopiperidin-4-yl)acetate

Cat. No.: B598304

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IUPAC Name: **Ethyl 2-(2-oxopiperidin-4-yl)acetate**

Synonyms: Ethyl 2-Oxopiperidine-4-acetate, ethyl 2-(2-oxo-4-piperidyl)acetate, 4-Piperidineacetic acid, 2-oxo-, ethyl ester[1]

This technical guide provides a comprehensive overview of **Ethyl 2-(2-oxopiperidin-4-yl)acetate**, a heterocyclic compound of interest in synthetic and medicinal chemistry. The document details its chemical properties, a plausible synthetic route, and relevant safety information, tailored for researchers, scientists, and professionals in drug development.

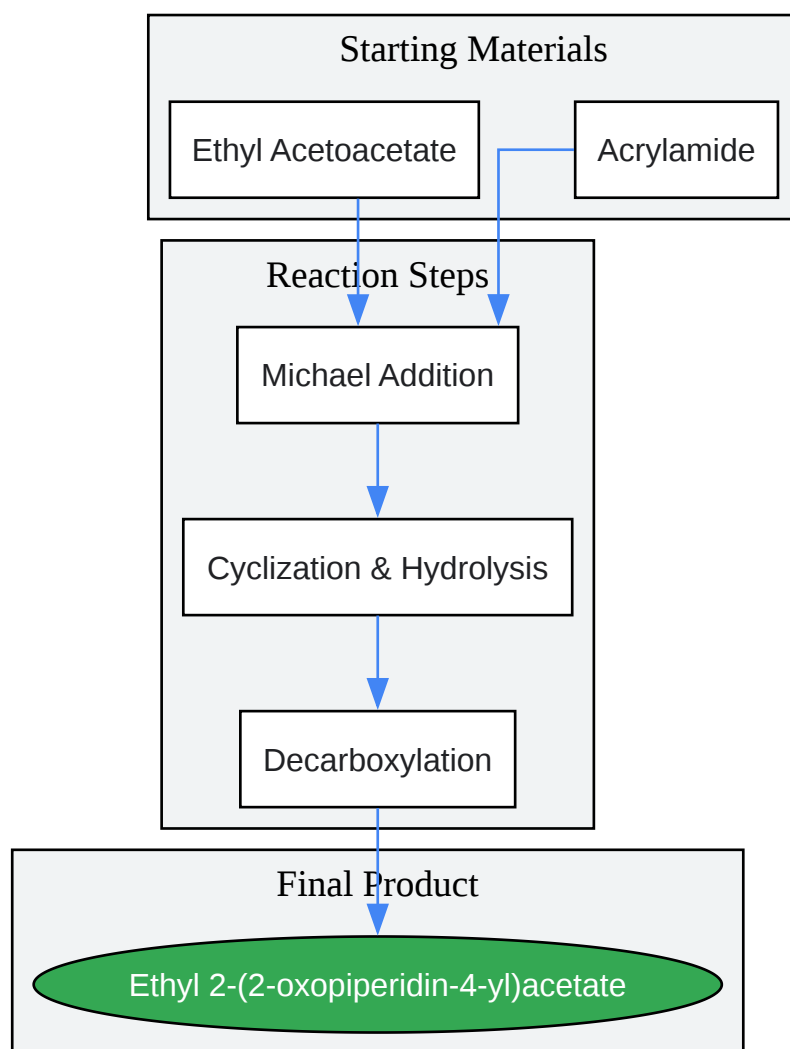
Chemical and Physical Properties

The fundamental physicochemical properties of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	102943-18-0	[1]
Molecular Formula	C ₉ H ₁₅ NO ₃	[1]
Molecular Weight	185.22 g/mol	[1]
Boiling Point	160 °C (at 0.5 Torr)	[1]
Density	1.070±0.06 g/cm ³ (Predicted)	[1]
pKa	16.26±0.40 (Predicted)	[1]

Synthesis Pathway

While specific, detailed experimental protocols for the synthesis of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are not readily available in the provided search results, a plausible synthetic workflow can be conceptualized based on established organic chemistry principles and analogous reactions. A potential route could involve the Michael addition of a malonic ester derivative to an appropriate α,β -unsaturated lactam, followed by decarboxylation. A simplified, logical workflow for its synthesis is proposed below.



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References

- 1. Ethyl (2-oxopiperidin-4-yl)acetate | 102943-18-0 [amp.chemicalbook.com]
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